

Avelumab Copay Card: Technical Support Center

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing the Avelumab Copay Card program, commercially known as CoverOne.

Troubleshooting Guide

This guide addresses specific issues that may arise during the enrollment and claims submission process for the Avelumab Copay Card.

Issue: Claim Denial

If a claim submitted for copay assistance is denied, consider the following potential causes and solutions:



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Potential Cause	Troubleshooting Steps
Ineligible Insurance	The Avelumab Copay Card is for commercially insured patients only. It cannot be used with government insurance programs such as Medicare, Medicaid, or other federal or statefunded plans.[1] Verify the patient's insurance coverage and ensure it is a commercial plan.
Out-of-Network Provider	The healthcare provider or pharmacy may be out-of-network for the patient's insurance plan. Confirm the network status of the provider with the insurance company.
Missing Pre-authorization	Some insurance plans require pre-authorization for avelumab. Check with the patient's insurance provider to see if pre-authorization is required and was obtained before treatment.
Incorrect Billing Codes	The claim may have been submitted with incorrect diagnosis or procedure codes. CoverOne provides resources on appropriate billing codes (HCPCS, CPT, ICD-10-CM, NDC). [2] Verify that the correct codes were used on the claim form.
Incomplete or Inaccurate Explanation of Benefits (EOB)	The submitted EOB may be missing necessary information, such as the insurer's name, plan details, or confirmation that avelumab was administered in an outpatient setting and paid for separately.[1] Ensure the EOB is complete and accurate before submission.
Claim Submitted After Deadline	Claims must be submitted to CoverOne within 180 days of the date of the EOB from the primary insurance company.[1]



The copay program does not cover inpatient
hospital claims or situations where there is a
bundled payment arrangement with no separate
patient copay for avelumab.[1]

Issue: Enrollment Difficulties

If you encounter problems during the enrollment process, consider the following:

Potential Cause	Troubleshooting Steps
Incomplete Enrollment Form	Ensure all required fields on the CoverOne Enrollment Form are completed accurately.[3] This includes patient information, physician information, and insurance details.
Missing Prescription	If applying for the Patient Assistance Program for uninsured patients, a prescription for avelumab must be included with the enrollment form.[3]
Incorrect Submission Method	Enrollment can be completed online through the CoverOne portal or by faxing the completed enrollment form to 1-800-214-7295.[3]

Frequently Asked Questions (FAQs)

Q1: Who is eligible for the Avelumab Copay Card?

A1: To be eligible for the Avelumab Copay Card through the CoverOne program, a patient must be privately insured.[1] Patients covered by government healthcare programs like Medicare or Medicaid are not eligible.[1]

Q2: How much financial assistance does the copay card provide?

A2: Eligible patients may pay as little as \$0 for their avelumab treatment, with a maximum annual benefit of \$30,000.[1]



Q3: How is a claim for copay assistance submitted?

A3: After the patient's commercial insurance has processed the claim for avelumab, an Explanation of Benefits (EOB) must be submitted to CoverOne.[1] The EOB must show that avelumab was administered in an outpatient setting and was paid for separately by the insurance plan.[1]

Q4: What should I do if a patient's insurance coverage changes?

A4: If a patient's insurance status changes, you must notify CoverOne immediately.[1]

Q5: Where can I find the enrollment form for the Avelumab Copay Card program?

A5: The CoverOne Enrollment Form can be found on the CoverOne website and can be submitted online or via fax.[3]

Q6: Does the copay card cover the cost of administering avelumab?

A6: No, the copay program does not assist with healthcare premiums or drug administration services.[1]

Experimental Protocol: Enrollment and Claim Submission

This protocol outlines the step-by-step process for enrolling a patient in the Avelumab Copay Card program and submitting a claim for assistance.

Objective: To successfully obtain copay assistance for an eligible, commercially insured patient prescribed avelumab.

Materials:

- Completed CoverOne Enrollment Form[3]
- Patient's commercial insurance information
- Prescription for avelumab (for Patient Assistance Program enrollment)[3]



• Explanation of Benefits (EOB) from the patient's commercial insurer

Procedure:

Part 1: Enrollment

- Determine Eligibility: Confirm that the patient has private/commercial health insurance.
- Complete the Enrollment Form: Fill out the CoverOne BAVENCIO Enrollment Form with the patient's and physician's information.
- Submit the Enrollment Form:
 - Online: Submit the completed form through the CoverOne Enrollment Portal.
 - Fax: Fax the completed form to 1-800-214-7295.[3]
- Await Confirmation: A CoverOne representative will provide notification of the patient's eligibility determination.

Part 2: Claim Submission

- Administer Avelumab: Provide the patient with their prescribed avelumab treatment.
- Bill Primary Insurance: Submit a claim for the avelumab treatment to the patient's commercial insurance plan.
- Obtain the EOB: Once the insurance company has processed the claim, obtain the Explanation of Benefits (EOB).
- Verify EOB Information: Ensure the EOB includes the insurer's name, plan information, and indicates that avelumab was administered in an outpatient setting and paid for separately.[1]
- Submit the EOB to CoverOne: Submit the EOB to CoverOne for copay assistance processing. Claims must be submitted within 180 days of the EOB date.[1]

Avelumab Copay Card Program Workflow





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Caption: Workflow for the Avelumab Copay Card Program.

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